

Introduction: A Proactive Approach to Laboratory Safety

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Compound of Interest

Compound Name: Ethyl 2-fluoro-5-methylbenzoate

CAS No.: 496841-90-8

Cat. No.: B1463637

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Ethyl 2-fluoro-5-methylbenzoate (CAS No. 496841-90-8) is a fluorinated aromatic ester that serves as a valuable intermediate in medicinal chemistry and agrochemical research.[1] Its utility in constructing complex bioactive molecules, often through cross-coupling reactions, makes it a frequent presence in drug discovery and development laboratories.[1] While it is a key enabler of innovation, like all research chemicals, its safe handling is paramount. The toxicological and physicochemical properties of many novel intermediates are not fully characterized, necessitating a risk-based approach grounded in established safety principles.

This guide moves beyond a simple recitation of Safety Data Sheet (SDS) sections. As a Senior Application Scientist, my objective is to provide researchers, scientists, and drug development professionals with a framework for thinking critically about chemical safety. We will deconstruct the available data, explain the causality behind safety protocols, and establish self-validating systems of work to ensure that scientific advancement and personal safety proceed in tandem. This document is built on the core principle that a thorough understanding of a compound's potential hazards is the foundation of confident and safe experimentation.

Chapter 1: Chemical Identity and Physicochemical Properties

A precise understanding of a substance's identity is the first step in any safety assessment. This information allows researchers to accurately locate relevant safety data and predict potential behavior based on chemical structure.

Property	Value	Source
Chemical Name	Ethyl 2-fluoro-5-methylbenzoate	[2]
Synonyms	Benzoic acid, 2-fluoro-5-methyl-, ethyl ester	[2][3]
CAS Number	496841-90-8	[2][3]
Molecular Formula	C ₁₀ H ₁₁ FO ₂	[1][2]
Molecular Weight	182.19 g/mol	[1][2]
Physical Form	Liquid or Solid or Semi-solid (Typical for similar compounds)	[4]
Storage	Room temperature, in a dry, tightly sealed container	[1][4]

Note: Comprehensive experimental data for properties such as boiling point, flash point, and density are not fully available in the reviewed literature. Therefore, treating the substance with the caution afforded to a combustible liquid with unknown vapor properties is a prudent starting point.[5][6]

Chapter 2: Hazard Identification and Proactive Risk Assessment

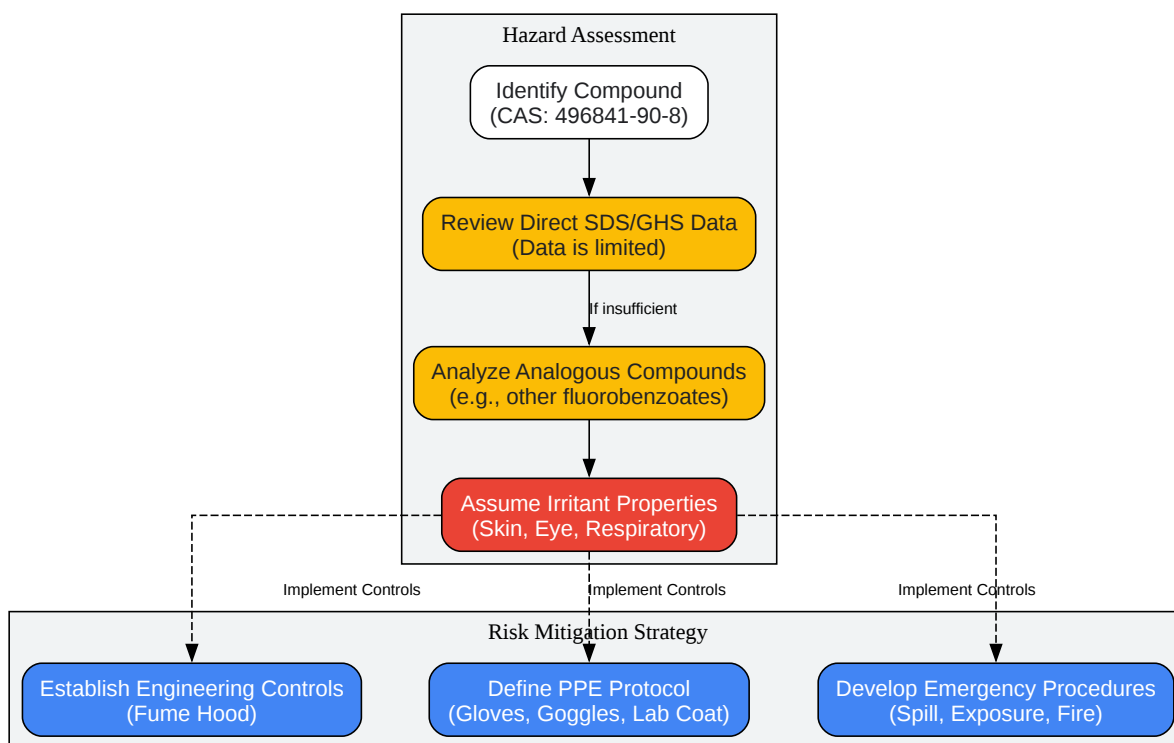
For many research chemicals, a complete, formally adjudicated hazard profile is unavailable. In these instances, a conservative assessment based on related structures and available GHS (Globally Harmonized System of Classification and Labelling of Chemicals) data is the most

responsible course of action.[7] Data from structurally similar compounds, such as other fluorinated benzoates, suggest that **Ethyl 2-fluoro-5-methylbenzoate** should be handled as a substance with the potential to cause skin, eye, and respiratory irritation.[3][4][8]

Anticipated GHS Classification:

- Signal Word: Warning[4]
- Pictogram: GHS07 (Exclamation Mark)[4]
- Potential Hazard Statements:
 - H315: Causes skin irritation.[3][4]
 - H319: Causes serious eye irritation.[3][4]
 - H335: May cause respiratory irritation.[4]
- Potential Precautionary Statements:
 - P264: Wash hands and any exposed skin thoroughly after handling.[3]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[3]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

The following workflow illustrates the logical progression from identifying potential hazards to implementing robust control measures. This is a foundational thought process for ensuring laboratory safety.



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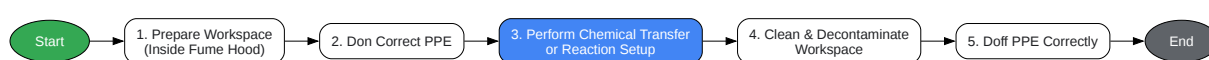
Hazard Assessment & Mitigation Workflow

Chapter 3: Safe Handling and Engineering Controls

The principle of causality is critical here: because the compound is presumed to be an irritant and its vapor pressure is unknown, specific controls are mandated. The primary engineering control for handling **Ethyl 2-fluoro-5-methylbenzoate** is a certified chemical fume hood. This protects the user from inhaling potentially irritating vapors.

Step-by-Step Laboratory Handling Protocol

- **Preparation:** Before handling, ensure the chemical fume hood is operational and the sash is at the appropriate working height. Clear the workspace of any unnecessary items.
- **PPE:** Don all required Personal Protective Equipment as detailed in Chapter 4.
- **Aliquotting:** Conduct all transfers and weighing of the material within the fume hood. If the substance is a solid, handle it gently to avoid creating dust. If it is a liquid, use appropriate pipettes or syringes to avoid splashes.
- **Reaction Setup:** Keep all reaction vessels containing the substance within the fume hood. Ensure any apparatus that may release vapors (e.g., condenser outlets) is properly vented or trapped.
- **Post-Handling:** Tightly seal the primary container. Decontaminate any surfaces that may have come into contact with the chemical.
- **Waste:** Dispose of contaminated consumables (e.g., pipette tips, wipes) in a designated, sealed hazardous waste container.



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Core Laboratory Handling Workflow

Chapter 4: Personal Protective Equipment (PPE) Protocol

PPE is the last line of defense. Its selection must directly counter the identified hazards. For an irritant, the goal is to prevent all contact with the skin and eyes.

- **Eye/Face Protection:** Wear tight-fitting safety goggles that conform to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards. A face shield should be used in addition to goggles if there is a significant risk of splashing.

- Skin Protection:
 - Gloves: Wear nitrile gloves. Inspect them for any signs of damage before use. For prolonged operations, consider double-gloving. If contact occurs, remove the glove immediately, wash your hands, and don a new glove.
 - Lab Coat: A flame-resistant lab coat should be worn and kept fully buttoned.
- Respiratory Protection: Under normal conditions of use within a functioning fume hood, respiratory protection is not required.[9] If engineering controls fail or for large-scale spills, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is recommended.[5]

This system is self-validating: proper use of these items, combined with the engineering controls in Chapter 3, creates a comprehensive barrier between the researcher and the chemical hazard.

Chapter 5: Emergency Procedures

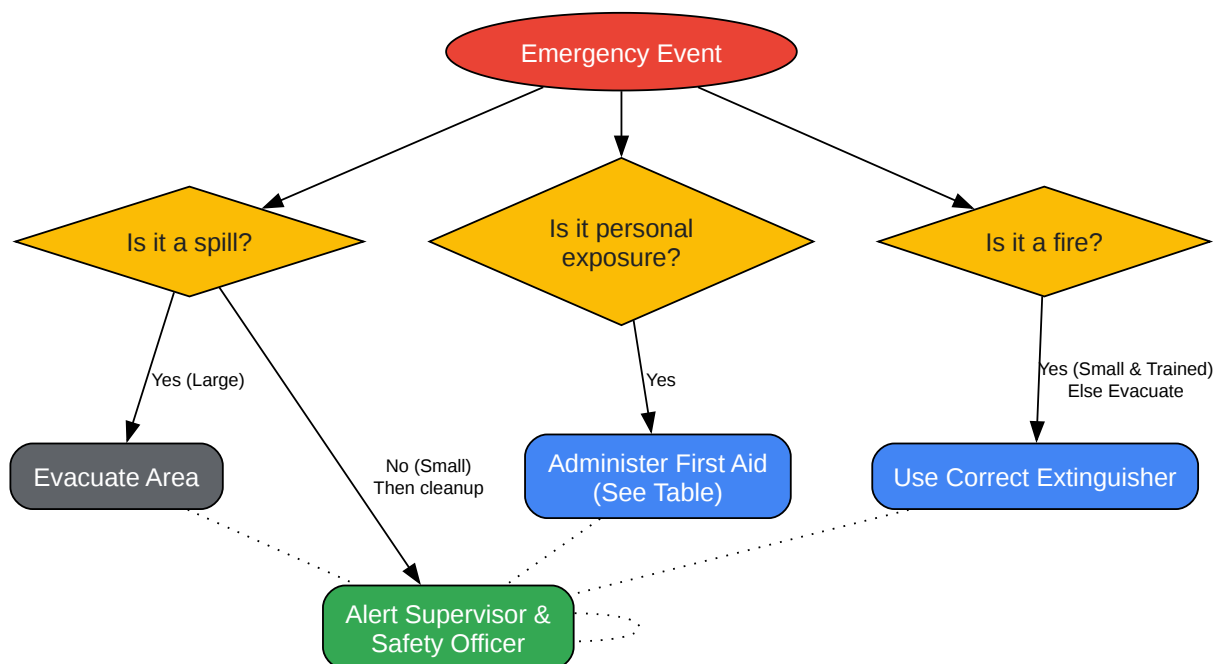
Preparedness is key to mitigating the impact of an accidental exposure or release. All personnel must be familiar with the location of safety showers, eyewash stations, and fire extinguishers.

First-Aid Measures for Exposure

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[3]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician if you feel unwell.
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[9][10]

Spill and Fire Response

- **Accidental Release:** For a small spill, ensure adequate ventilation and wear full PPE. Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand). Collect the material into a suitable, labeled container for hazardous waste disposal.[11] For large spills, evacuate the area and call emergency responders.
- **Fire-Fighting:** This material is likely combustible.[6] Use dry chemical, CO₂, water spray, or alcohol-resistant foam to extinguish.[5] Firefighters should wear self-contained breathing apparatus and full protective gear.[5] Hazardous combustion products include carbon monoxide and carbon dioxide.[5]



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Emergency Response Decision Tree

Chapter 6: Stability, Storage, and Disposal

- **Reactivity and Stability:** The compound is generally stable under recommended storage conditions.[5] However, it is hygroscopic and should be protected from moisture.[5] Conditions to avoid include heat, sparks, open flames, and other sources of ignition.[5]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong bases, which could initiate vigorous reactions.[5]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place away from incompatible materials.[1][4][5]

- Disposal: Waste disposal must be conducted in accordance with all federal, state, and local regulations. Dispose of the chemical and its container at an approved waste disposal plant. [5] Do not flush into the sewer system.[5]

Conclusion

The safe application of **Ethyl 2-fluoro-5-methylbenzoate** in a research and development setting is contingent on a proactive and informed approach to safety. By understanding its chemical identity, anticipating its hazards based on available data and analogous structures, and consistently implementing robust engineering controls, PPE protocols, and emergency plans, researchers can confidently manage the risks associated with this valuable chemical intermediate. This guide provides the technical framework and logical workflows to build that confidence and foster a culture of safety in the laboratory.

References

- **Ethyl 2-fluoro-5-methylbenzoate** | C₁₀H₁₁FO₂ | CID 46311375. PubChem, National Center for Biotechnology Information. [[Link](#)]
- Ethyl 5-fluoro-2-hydroxy-3-methylbenzoate | C₁₀H₁₁FO₃ | CID 55256085. PubChem, National Center for Biotechnology Information. [[Link](#)]
- **Ethyl 2-Fluoro-5-methylbenzoate**. MySkinRecipes. [[Link](#)]
- Ethyl 2-fluoro-5-nitrobenzoate GHS Classification. PubChem, National Center for Biotechnology Information. [[Link](#)]
- Safety Data Sheet - Ethyl benzoate. Fisher Scientific UK. [[Link](#)]
- GHS Hazardous Chemical Information List. Safe Work Australia. [[Link](#)]
- Methyl 2-fluoro-5-formylbenzoate | C₉H₇FO₃ | CID 24971957. PubChem, National Center for Biotechnology Information. [[Link](#)]
- Safety Data Sheet: Methyl benzoate. Chemos GmbH & Co.KG. [[Link](#)]
- ethyl 2-methyl benzoate, 87-24-1. The Good Scents Company. [[Link](#)]

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Sources

- [1. Ethyl 2-Fluoro-5-methylbenzoate \[myskinrecipes.com\]](#)
- [2. Ethyl 2-fluoro-5-methylbenzoate | C₁₀H₁₁FO₂ | CID 46311375 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Ethyl 2-Fluoro-5-Methylbenzoate | 496841-90-8 \[amp.chemicalbook.com\]](#)
- [4. Ethyl 5-fluoro-2-methylbenzoate | 56427-66-8 \[sigmaaldrich.com\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [7. mu.edu.sa \[mu.edu.sa\]](#)
- [8. Ethyl 2-fluoro-5-nitrobenzoate | C₉H₈FNO₄ | CID 12793176 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [9. fishersci.com \[fishersci.com\]](#)
- [10. tcichemicals.com \[tcichemicals.com\]](#)
- [11. fishersci.co.uk \[fishersci.co.uk\]](#)
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